

Dynasore Hydrate: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: Dynasore hydrate

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Introduction

Dynasore hydrate is a cell-permeable small molecule inhibitor of dynamin, a GTPase essential for clathrin-mediated endocytosis.[1][2][3] It acts as a non-competitive inhibitor of the GTPase activity of dynamin 1 and dynamin 2, as well as the mitochondrial dynamin Drp1.[1][2][3] By inhibiting dynamin, Dynasore rapidly and reversibly blocks the scission of clathrin-coated pits from the plasma membrane, thereby preventing the formation of endocytic vesicles.[1][4] This property makes Dynasore a valuable tool for studying cellular processes that rely on dynamin-dependent endocytosis, such as nutrient uptake, receptor signaling, and viral entry.[1][2]

Mechanism of Action

Dynasore targets the GTPase activity of dynamin. Dynamin polymerizes around the neck of budding vesicles and, upon GTP hydrolysis, constricts and severs the vesicle from the parent membrane.[4][5] Dynasore's inhibitory action prevents this final scission step, leading to an accumulation of clathrin-coated pits at the plasma membrane.[1]

Physicochemical Properties and Storage

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₄ N ₂ O ₄ ·xH ₂ O	-
Molecular Weight	322.31 g/mol (anhydrous)	-
Appearance	Off-white powder	[6]
Solubility	Soluble in DMSO (e.g., 10 mg/mL or 100 mM) and ethanol (1 mg/mL).	[6]
Storage	Store lyophilized powder at -20°C, protected from light. Stock solutions in DMSO can be stored at -20°C in single-use aliquots.	[6]

Quantitative Data Summary

The following tables summarize the effective concentrations and inhibitory effects of **Dynasore hydrate** in various cell culture experiments.

Table 1: IC₅₀ Values of Dynasore

Target/Process	Cell Type/System	IC ₅₀	Reference
Dynamin 1/2 GTPase Activity	Cell-free assay	~15 µM	[1]
Transferrin Uptake	U2OS cells	34.7 µM	[7]
Synaptic Vesicle Endocytosis	Rat brain synaptosomes	184 µM	[7]

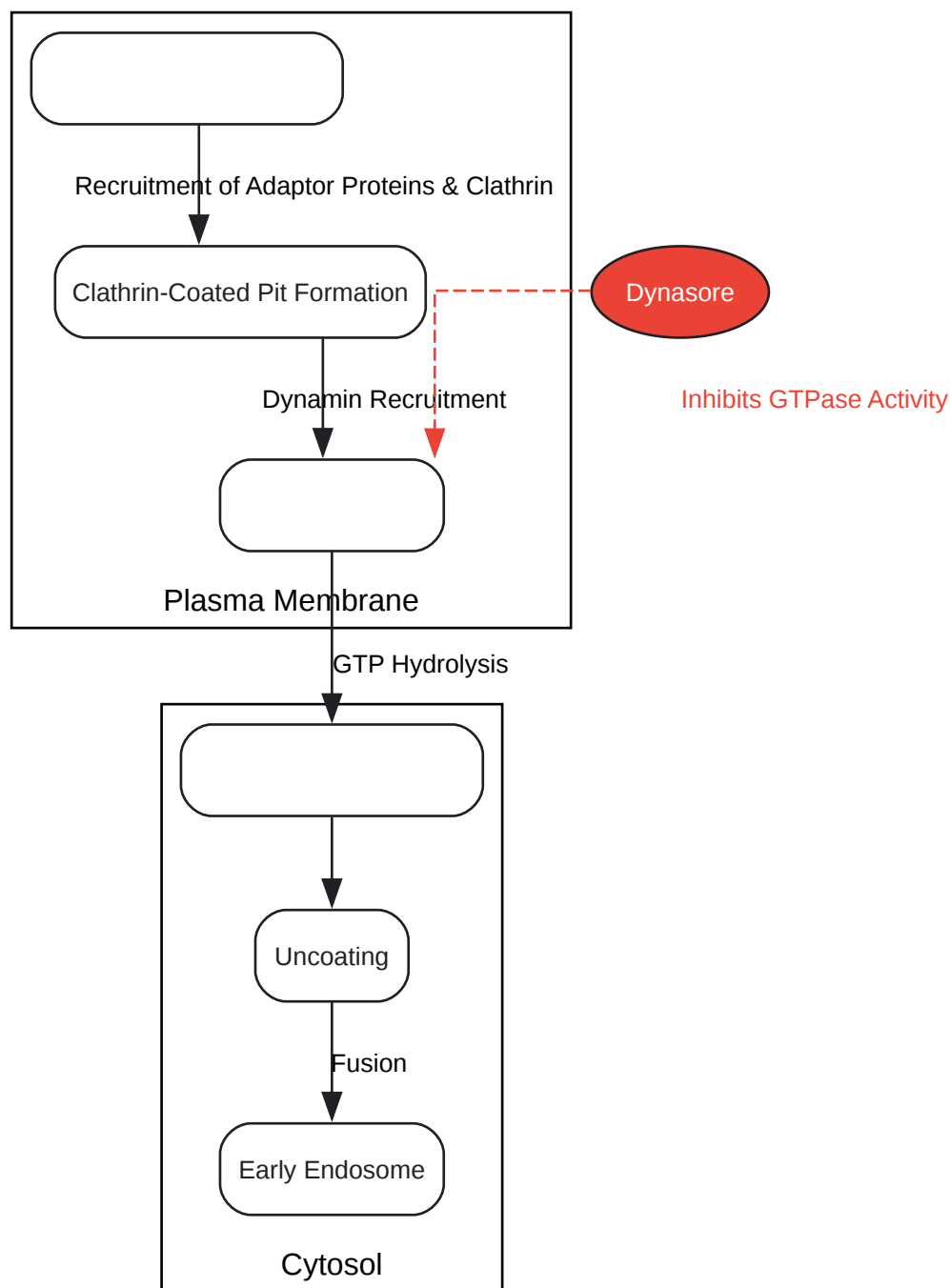
Table 2: Effective Concentrations and Observed Inhibition

Cell Type	Assay	Concentration	Incubation Time	Observed Effect	Reference
HeLa cells	Transferrin Uptake	80 μ M	30 min	Strong block of transferrin traffic and accumulation.	[1]
MRCs	Membrane protein localization	80 μ M	30 min	2.9-fold increase in plasma membrane localization of HA-tagged SLC26A4.	[2]
Macrophages	Endocytosis of EVs	Not specified	Not specified	80.4% and 88.9% inhibition of Ca EVs and Sc EVs endocytosis, respectively.	[2]
HUVECs	Transferrin Endocytosis	100 μ M	30 min	Consistent block of transferrin endocytosis.	[8]
Peritoneal macrophages	BSA-Au Endocytosis	100 μ M	20 min	Impaired BSA-Au entry.	[9]
LLC-MK2 cells	BSA-Au Endocytosis	100 μ M	20 min	Prevented BSA-Au entry.	[9]

Signaling Pathway and Experimental Workflow

Clathrin-Mediated Endocytosis Pathway

The following diagram illustrates the key steps of clathrin-mediated endocytosis and the point of inhibition by Dynasore.



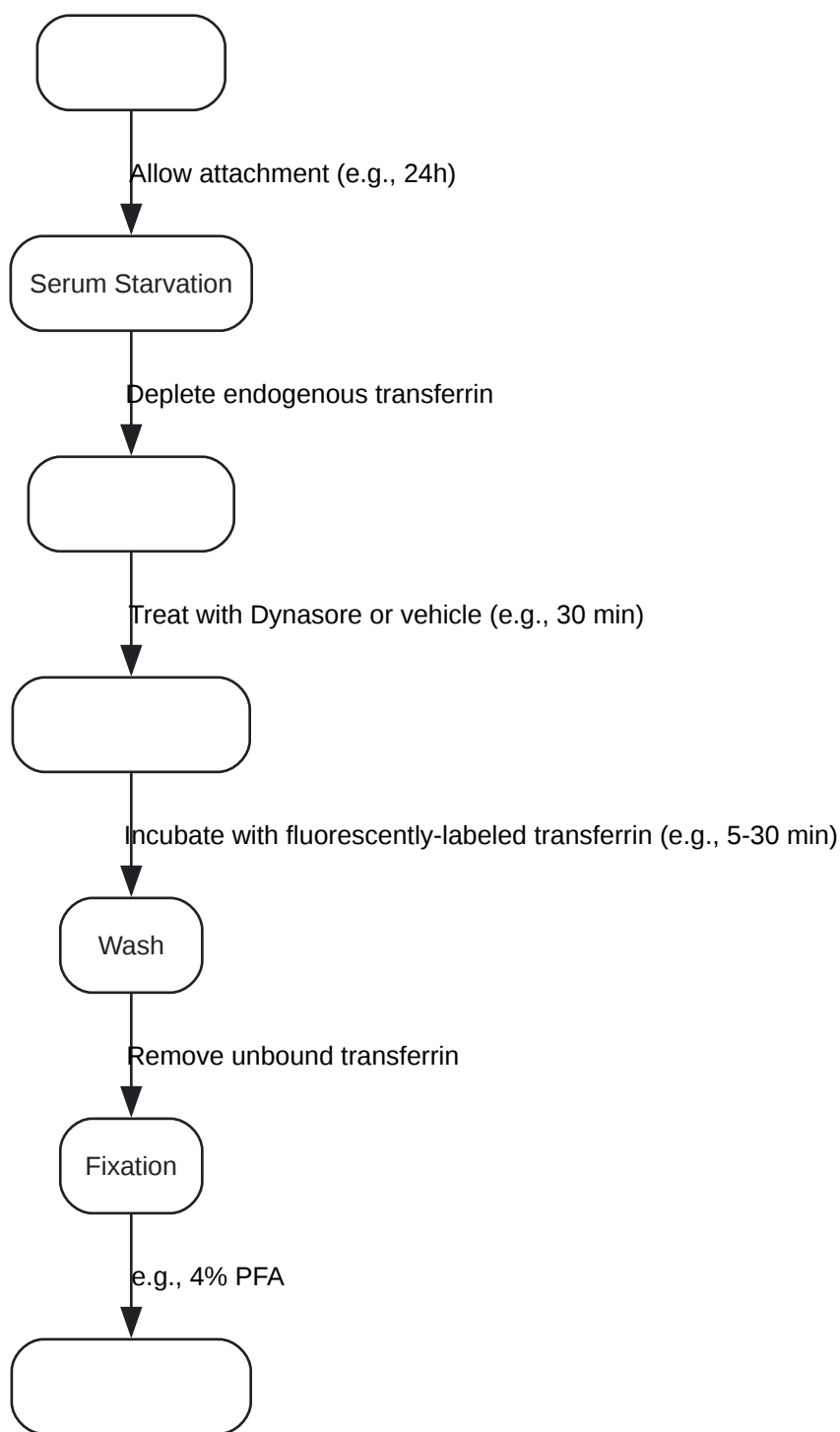
Clathrin-Mediated Endocytosis Pathway

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Caption: Inhibition of Clathrin-Mediated Endocytosis by Dynasore.

Experimental Workflow: Transferrin Uptake Assay

This diagram outlines a typical workflow for assessing the inhibitory effect of Dynasore on transferrin uptake.



Workflow for Transferrin Uptake Assay

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References

- 1. USE OF DYNASORE, THE SMALL MOLECULE INHIBITOR OF DYNAMIN, IN THE REGULATION OF ENDOCYTOSIS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Use of dynasore, the small molecule inhibitor of dynamin, in the regulation of endocytosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Receptor-mediated endocytosis - Wikipedia [en.wikipedia.org]
- 5. What is clathrin-mediated endocytosis? - Mechanobiology Institute, National University of Singapore [mbi.nus.edu.sg]
- 6. flowcytometry-embl.de [flowcytometry-embl.de]
- 7. Building a Better Dynasore: The Dyngo Compounds Potently Inhibit Dynamin and Endocytosis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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